

chemical and physical properties of 5-Phenylundecane

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Compound of Interest

Compound Name: 5-Phenylundecane

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An In-depth Technical Guide to 5-Phenylundecane

This guide provides a comprehensive overview of the chemical and physical properties of **5-Phenylundecane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its properties, detailed experimental protocols, and visualizations of synthetic pathways.

Chemical and Physical Properties

5-Phenylundecane is an alkylbenzene compound characterized by an undecane chain substituted with a phenyl group at the fifth position.^[1] Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₈	[1][2][3]
Molecular Weight	232.40 g/mol	[1][2][3]
IUPAC Name	undecan-5-ylbenzene	[1][3]
CAS Number	4537-15-9	[1][2][4]
Boiling Point	306.00 to 307.00 °C @ 760.00 mm Hg (estimated)	[4]
Vapor Pressure	0.00155 mmHg	[1]
Flash Point	274.00 °F (134.30 °C) (estimated)	[4]
logP (o/w)	7.450	[4]
Solubility in water	0.01282 mg/L @ 25 °C (estimated)	[4]
Appearance	Neat	[2]

Experimental Protocols

A. Synthesis of **5-Phenylundecane**

Two common methods for the synthesis of **5-Phenylundecane** are Friedel-Crafts alkylation and Grignard reagent-mediated alkylation.[5]

i. Friedel-Crafts Alkylation

This method involves the reaction of benzene with a suitable alkylating agent, such as 5-chloroundecane, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl₃).

- Materials: Benzene, 5-chloroundecane, anhydrous aluminum chloride, anhydrous solvent (e.g., carbon disulfide or nitrobenzene), hydrochloric acid, sodium bicarbonate solution, anhydrous sodium sulfate, distillation apparatus.

- Procedure:
 - A solution of 5-chloroundecane in the anhydrous solvent is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
 - The flask is cooled in an ice bath, and anhydrous aluminum chloride is added portion-wise with stirring.
 - Benzene is then added dropwise from the dropping funnel.
 - After the addition is complete, the reaction mixture is stirred at room temperature for a specified time and then refluxed to ensure complete reaction.
 - The reaction is quenched by pouring the mixture over crushed ice and hydrochloric acid.
 - The organic layer is separated, washed with water, sodium bicarbonate solution, and again with water.
 - The organic layer is dried over anhydrous sodium sulfate.
 - The solvent is removed by distillation, and the crude **5-Phenylundecane** is purified by vacuum distillation.

ii. Grignard Reagent-Mediated Alkylation

This synthesis involves the reaction of a Grignard reagent, such as butylmagnesium bromide, with a suitable electrophile like 1-phenyl-1-heptanone.

- Materials: Magnesium turnings, 1-bromobutane, anhydrous diethyl ether, 1-phenyl-1-heptanone, saturated ammonium chloride solution, distillation apparatus.
- Procedure:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, magnesium turnings and anhydrous diethyl ether are placed.
 - A solution of 1-bromobutane in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent (butylmagnesium bromide).

- Once the Grignard reagent is formed, a solution of 1-phenyl-1-heptanone in anhydrous diethyl ether is added dropwise at a controlled temperature.
- The reaction mixture is stirred and then refluxed.
- The reaction is quenched by the slow addition of saturated ammonium chloride solution.
- The ether layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine and dried over anhydrous sodium sulfate.
- The solvent is evaporated, and the resulting alcohol is dehydrated and reduced to yield **5-Phenylundecane**. Purification is achieved through column chromatography or vacuum distillation.

B. Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and quantification of **5-Phenylundecane**.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., FINNIGAN-MAT 4500).^[1]
- Column: A non-polar capillary column is typically used.^[1]
- Carrier Gas: Helium or hydrogen.
- Injection: A small volume of the sample, dissolved in a suitable solvent, is injected into the GC inlet.
- GC Oven Program: The temperature is programmed to ramp up to allow for the separation of components based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry: The eluting compounds are ionized (e.g., by chemical ionization - CI) and fragmented.^[1] The mass-to-charge ratio of the fragments is measured.
- Identification: **5-Phenylundecane** is identified by its retention time and the fragmentation pattern in the mass spectrum. For example, under chemical ionization, characteristic

fragments at m/z 155 and 231 may be observed.[1]

Visualizations

Caption: Synthetic workflows for **5-Phenylundecane**.

Caption: Structure-activity relationship exploration.

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